

Proper Disposal of 2'-Deoxyadenosine Monohydrate-15N5: A Safety and Operational Guide

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Compound of Interest

Compound Name: 2'-Deoxyadenosine monohydrate-15N5

Cat. No.: B15558546

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For Researchers, Scientists, and Drug Development Professionals: Ensuring laboratory safety and compliance is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the proper disposal of **2'-Deoxyadenosine monohydrate-15N5**.

Given the conflicting safety information available, with some sources classifying this compound as "toxic if swallowed," it is imperative to handle **2'-Deoxyadenosine monohydrate-15N5** as an acutely toxic solid chemical.^{[1][2]} This approach ensures the highest level of safety for laboratory personnel and the environment. Disposal must be conducted in accordance with local, state, and federal regulations.^[3]

Key Chemical and Safety Data

The following table summarizes crucial information for the safe handling and disposal of **2'-Deoxyadenosine monohydrate-15N5**.

Parameter	Information	Source
Chemical Name	2'-Deoxyadenosine monohydrate-15N5	N/A
Synonyms	2'-Deoxy-adenosine, hydrate (1:1)	[4]
Hazard Classification	Recommended to treat as Acutely Toxic Solid (Oral)	[1][2]
Primary Route of Exposure	Ingestion, Inhalation of dust	[5]
Personal Protective Equipment (PPE)	Safety goggles, lab coat, appropriate gloves	[3][5]
Handling Area	Designated area, certified chemical fume hood	[1][5]
Waste Classification	Hazardous Waste	[5]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the detailed methodology for the safe disposal of **2'-Deoxyadenosine monohydrate-15N5** and contaminated materials.

1.0 Personal Protective Equipment (PPE) and Handling

1.1 Standard PPE: Always wear a lab coat, safety goggles, and nitrile gloves when handling the compound.[5] 1.2 Handling: Conduct all weighing and handling of the solid compound within a certified chemical fume hood to prevent inhalation of dust.[1][5] Use a tare method for weighing to minimize open handling.[2] 1.3 Glove Disposal: Change gloves immediately if they become contaminated. Dispose of used gloves as hazardous waste.[5]

2.0 Waste Collection and Segregation

2.1 Waste Container: Collect all solid **2'-Deoxyadenosine monohydrate-15N5** waste in a designated, compatible, and clearly labeled hazardous waste container.[4][5] The container

must have a secure, leak-proof closure and be kept closed except when adding waste.[4][6] 2.2 Labeling: Affix a hazardous waste label to the container as soon as the first particle of waste is added.[3][6] The label must include the full chemical name, "Hazardous Waste," and the primary hazard (e.g., "Toxic").[4][6] 2.3 Contaminated Materials: Dispose of any materials that have come into contact with the compound, such as pipette tips, weigh boats, and contaminated bench protectors, in the same hazardous waste container.[1][5] 2.4 Segregation: Do not mix this waste stream with other incompatible waste types.[4]

3.0 Decontamination Procedures

3.1 Work Surfaces: After handling is complete, decontaminate all work surfaces (e.g., fume hood sash, benchtop) and equipment.[2][5] Use a suitable solvent or a soap and water solution to wipe down surfaces with disposable towels.[7] 3.2 Glassware: Decontaminate any glassware used by triple rinsing with a suitable solvent. The rinseate must be collected and disposed of as hazardous waste.[8] 3.3 Decontamination Waste: All materials used for decontamination, such as towels and wipes, must be disposed of as hazardous waste.[7]

4.0 Storage and Disposal

4.1 Satellite Accumulation Area (SAA): Store the sealed hazardous waste container in a designated SAA that is at or near the point of waste generation.[3][4] 4.2 Accumulation Limits: Be aware of the accumulation limits for acutely toxic ("P-listed") waste, which is typically one quart for liquids or one kilogram for solids.[9] 4.3 Waste Pickup: Once the container is full or has reached the accumulation time limit (typically 90 days), arrange for its collection by your institution's Environmental Health & Safety (EHS) department.[5] Do not dispose of this chemical down the drain or in regular trash.[3][9]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2'-Deoxyadenosine monohydrate-15N5**.

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